

Physical and chemical properties of "Rauvoyunine B"

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Compound of Interest

Compound Name: Rauvoyunine B

Cat. No.: B15623945

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Rauvoyunine B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rauvoyunine B is a naturally occurring monoterpenoid indole alkaloid isolated from the medicinal plant *Rauvolfia yunnanensis*. This technical guide provides a detailed overview of its physical and chemical properties, spectroscopic data, and biological activities. The information presented herein is intended to support research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Rauvoyunine B is a yellowish, amorphous powder.^[1] Its fundamental properties are summarized in the table below. While general solubilities in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone have been noted, specific quantitative solubility data remains to be fully characterized. The compound is stable under recommended storage conditions, though it should be kept away from strong oxidizing/reducing agents and strong acids/alkalis.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₆	[1]
Molecular Weight	426.47 g/mol	
CAS Number	1414883-82-1	
Appearance	Yellowish, amorphous powder	[1]
Specific Rotation	[α] _D ²⁵ -92.0 (c 0.19, MeOH)	[1]
UV (MeOH) λ _{max}	231 (sh), 292 nm	[1]

Spectroscopic Data

The structural elucidation of **Rauvoyunine B** was achieved through extensive spectroscopic analysis. The key data from High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy are presented below.

Mass Spectrometry

High-resolution mass spectrometry confirms the molecular formula of **Rauvoyunine B**.

Technique	Result	Reference
HRESIMS	m/z 427.1868 [M+H] ⁺ (Calculated for C ₂₃ H ₂₇ N ₂ O ₆ , 427.1869)	[1]

Infrared (IR) Spectroscopy

The infrared spectrum of **Rauvoyunine B** reveals the presence of key functional groups.

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference
3440	O-H stretching (hydroxyl group)	[1]
2951	C-H stretching (aliphatic)	[1]
1738	C=O stretching (ester carbonyl)	[1]
1622	C=C stretching (aromatic/alkene)	[1]
1454, 1385	C-H bending	[1]
1236, 1146, 1114, 1048	C-O stretching	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR data provide a detailed map of the molecular structure of **Rauvoyunine B**.

Position	^{13}C (δC)	^1H (δH , mult., J in Hz)	Reference
2	96.5	-	[1]
3	52.8	3.32 (m)	[1]
5	53.6	3.15 (m), 2.85 (m)	[1]
6	34.2	2.18 (m), 1.95 (m)	[1]
7	55.4	-	[1]
8	134.1	-	[1]
9	122.4	7.15 (d, 8.4)	[1]
10	118.8	6.78 (dd, 8.4, 2.4)	[1]
11	158.1	-	[1]
12	109.8	6.85 (d, 2.4)	[1]
13	140.2	-	[1]
14	36.1	2.45 (m)	[1]
15	30.2	1.85 (m)	[1]
16	52.1	-	[1]
17	75.2	5.25 (s)	[1]
18	12.8	1.65 (d, 6.8)	[1]
19	125.9	5.58 (q, 6.8)	[1]
20	135.2	-	[1]
21	59.8	4.25 (d, 12.0), 3.95 (d, 12.0)	[1]
OMe	51.9	3.75 (s)	[1]
OAc	170.5, 21.0	2.05 (s)	[1]

Biological Activity

Immunosuppressive Activity

Rauvoyunine B has been evaluated for its potential to suppress the immune system. In a T-cell proliferation assay, it demonstrated inhibitory effects.

Assay	Cell Type	IC ₅₀ (μM)	Reference
T-cell Proliferation	Human T-cells	>10	

Note: While evaluated, the primary study did not report a specific IC₅₀ value within the tested concentrations, indicating weak activity in this specific assay.

Cytotoxicity

The cytotoxic potential of **Rauvoyunine B** was assessed against a panel of five human cancer cell lines.

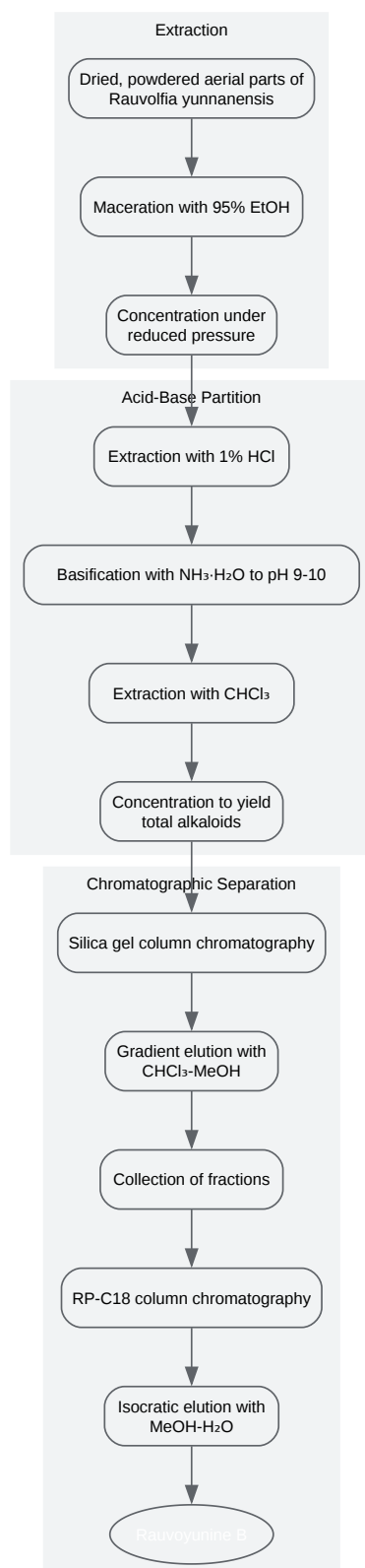
Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
HL-60	Human myeloid leukemia	> 40	[1]
SMMC-7721	Hepatocellular carcinoma	> 40	[1]
A-549	Lung cancer	> 40	[1]
MCF-7	Breast cancer	> 40	[1]
SW-480	Colon cancer	> 40	[1]

The results indicate that **Rauvoyunine B** does not exhibit significant cytotoxic activity against these cancer cell lines at the tested concentrations.

Experimental Protocols

Isolation of Rauvoyunine B

The following workflow outlines the isolation of **Rauvoyunine B** from *Rauvolfia yunnanensis*.

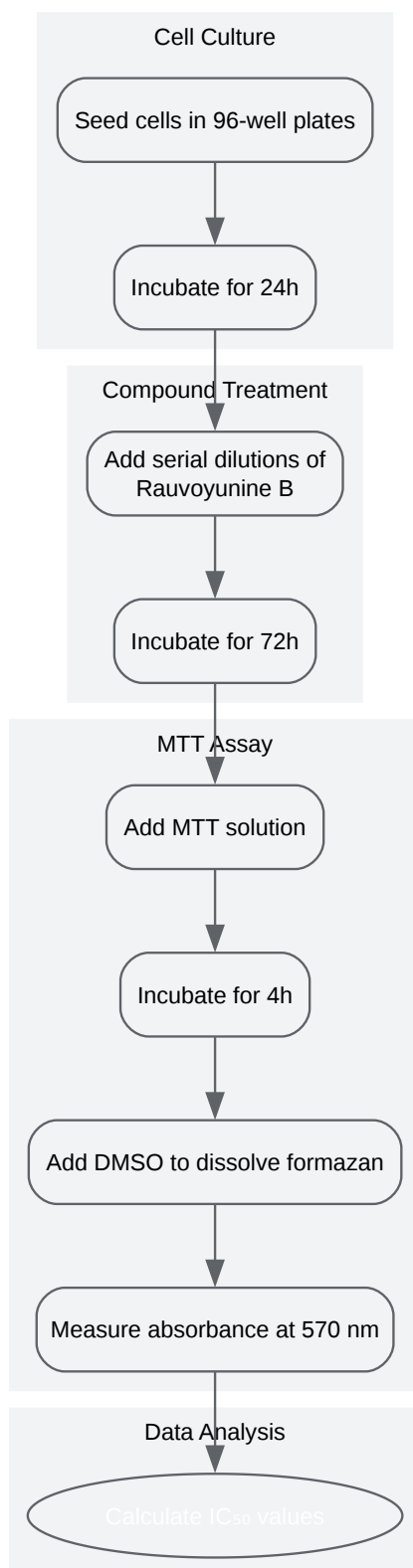


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Caption: Isolation workflow for **Rauvogyunine B**.

Cytotoxicity Assay (MTT Method)

The cytotoxicity of **Rauvogyunine B** against human cancer cell lines was determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

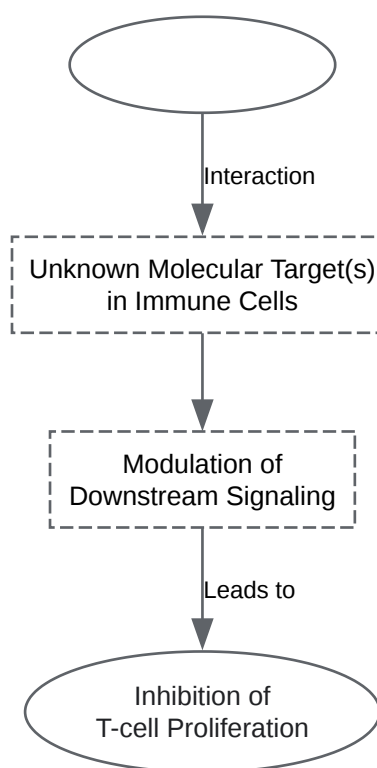


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Caption: MTT cytotoxicity assay workflow.

Signaling Pathways

The precise signaling pathways through which **Rauvuyunine B** exerts its modest immunosuppressive effects have not yet been fully elucidated. However, many monoterpenoid indole alkaloids are known to interact with various cellular targets. The lack of significant cytotoxicity suggests that its mechanism of action is likely not through the induction of apoptosis in the tested cell lines. Further research is required to identify the specific molecular targets and signaling cascades modulated by **Rauvuyunine B**.



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References

- 1. html.rhhz.net [html.rhhz.net]

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